

# Comprehensive Technical Guide on Flunisolide Hemihydrate: Chemical Identifiers, Characterization, and Analytical Workflows

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *FlunisolideHemihydrate*

Cat. No.: *B1238450*

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## Executive Summary

Flunisolide hemihydrate is a potent, synthetic fluorinated corticosteroid utilized extensively in the management of allergic rhinitis and asthma. While the active pharmacological moiety is the flunisolide molecule itself, pharmaceutical development strictly relies on the hemihydrate solid-state form. This guide explores the critical chemical identifiers, the pharmacological causality of its efficacy, and the self-validating analytical workflows required to characterize and release this Active Pharmaceutical Ingredient (API) for formulation.

## Chemical Identity & Structural Descriptors

Accurate chemical identification is the foundational step in drug development and regulatory submission. Flunisolide hemihydrate features a complex steroidal backbone with a cyclic 16,17-acetal, a fluorine atom at the 6- $\alpha$  position, and exactly one-half molecule of water per molecule of steroid integrated into its crystal lattice.

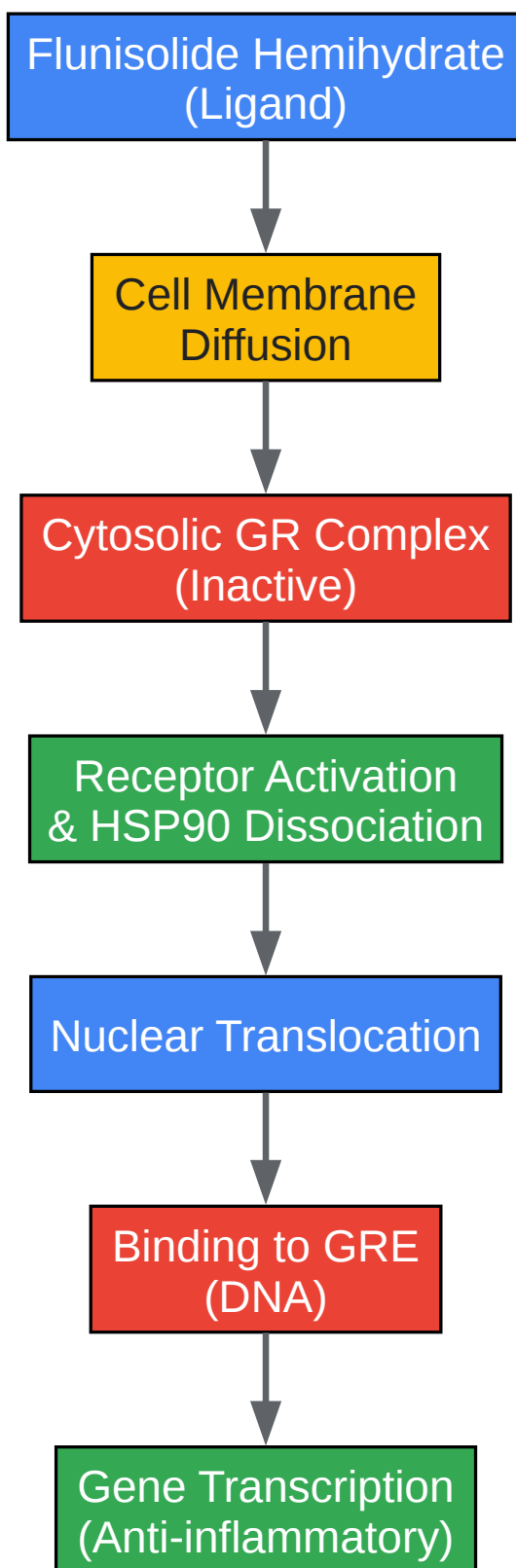
Below is a consolidated table of the quantitative and structural data for flunisolide hemihydrate, contrasting it with its anhydrous counterpart where applicable to ensure absolute precision in

database querying[1][2].

| Property / Identifier  | Value / Descriptor                                                                                                                                                                                                       |
|------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| IUPAC Name             | (1S,2S,4R,8S,9S,11S,12S,13R,19S)-19-fluoro-11-hydroxy-8-(2-hydroxyacetyl)-6,6,9,13-tetramethyl-5,7-dioxapentacyclo[10.8.0.0 <sup>2,9</sup> .0 <sup>4,8</sup> .0 <sup>13,18</sup> ]icosa-14,17-dien-16-one; hydrate (2:1) |
| CAS Registry Number    | 77326-96-6                                                                                                                                                                                                               |
| Molecular Formula      | C <sub>24</sub> H <sub>31</sub> FO <sub>6</sub> · ½ H <sub>2</sub> O (or C <sub>48</sub> H <sub>64</sub> F <sub>2</sub> O <sub>13</sub> )                                                                                |
| Molecular Weight       | 443.51 g/mol (Hemihydrate)                                                                                                                                                                                               |
| FDA UNII               | QK4DYS664X                                                                                                                                                                                                               |
| InChIKey (Hemihydrate) | MIXMJCQRHVAJIO-TZHJZOAOSA-N                                                                                                                                                                                              |
| InChIKey (Anhydrous)   | XSFJVAJPIHIPKU-XWCQMRHXSA-N                                                                                                                                                                                              |
| Canonical SMILES       | C[C@]12C(C)C(=O)CO)CC=C[C@]35C(F)O.O.[...dimer repeated]                                                                                                                                                                 |

## Pharmacological Mechanism of Action

Flunisolide hemihydrate exerts its anti-inflammatory effects by acting as a highly selective Glucocorticoid Receptor (GR) agonist[3][4]. Because it is highly lipophilic, it readily crosses the cell membrane. The causality of its downstream efficacy relies on a highly specific cascade: binding to the cytosolic GR induces a conformational change that forces the dissociation of chaperone proteins (like HSP90). This exposes nuclear localization signals, allowing the ligand-receptor complex to translocate into the nucleus, bind to Glucocorticoid Response Elements (GREs), and upregulate the transcription of anti-inflammatory proteins (e.g., lipocortin-1) while suppressing pro-inflammatory cytokines.



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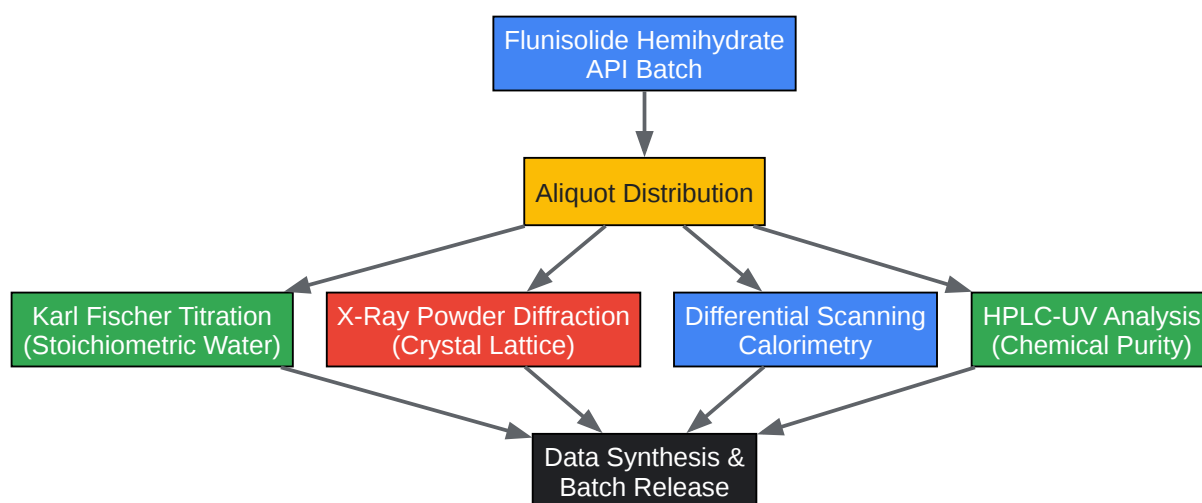
Caption: Flunisolide-mediated Glucocorticoid Receptor (GR) signaling and transcriptional regulation.

## Solid-State Chemistry: The Hemihydrate Advantage

In the development of Metered Dose Inhalers (MDIs) and aqueous nasal sprays, formulating with the correct polymorphic state is critical<sup>[5]</sup>. The Causality of Form Selection: If anhydrous flunisolide is suspended in an aqueous medium or a hydrofluoroalkane (HFA) propellant containing trace moisture, it will spontaneously and uncontrollably hydrate over time. This in-situ phase transition causes dissolution and recrystallization—a phenomenon known as Ostwald ripening. This leads to massive crystal growth, which alters the aerodynamic particle size distribution (APSD) and ultimately clogs the inhaler actuator. By proactively manufacturing and utilizing the thermodynamically stable hemihydrate form, formulators pre-emptively satisfy the crystal's hydrogen-bonding requirements, ensuring physical stability throughout the product's shelf life<sup>[6]</sup>.

## Self-Validating Analytical Protocols

To guarantee that the API is strictly the hemihydrate form and free of impurities, a multimodal analytical workflow must be employed.



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Caption: Multimodal analytical workflow for the validation of flunisolide hemihydrate API.

## Protocol 5.1: Stoichiometric Moisture Quantification via Karl Fischer Titration

Objective: Differentiate lattice-bound hemihydrate water (theoretical ~1.99% w/w) from adventitious surface moisture. Causality for Method Choice: Standard Loss on Drying (LOD) is scientifically inadequate for this API. The thermal energy required to break the crystal lattice and release the hemihydrate water often exceeds the degradation threshold of the steroidal backbone, leading to false-positive mass loss due to decomposition. Volumetric Karl Fischer (KF) titration chemically consumes the water without requiring destructive heat.

- **Solvent Neutralization:** Add a 1:1 mixture of anhydrous methanol and formamide to the KF vessel. Causality: Formamide is required to fully solubilize the highly lipophilic steroid structure, ensuring all trapped lattice water is released into the solvent. Titrate the solvent to a stable bipotentiometric endpoint to eliminate background moisture.
- **Sample Introduction:** Rapidly transfer exactly 100.0 mg of flunisolide hemihydrate into the vessel to prevent atmospheric moisture ingress.
- **Titration:** Titrate with an iodine/sulfur dioxide reagent until the endpoint is sustained for 60 seconds.
- **Validation Check (Self-Correction):** The system validates itself mathematically. If the calculated water content is strictly between 1.8% and 2.2%, the hemihydrate stoichiometry is confirmed. Values >2.2% indicate hygroscopic surface moisture (batch failure), while values <1.8% indicate partial dehydration to the anhydrous form (batch failure).

## Protocol 5.2: Crystal Lattice Verification via PXRD and DSC

Objective: Confirm the structural integrity of the hemihydrate polymorph. Causality for Method Choice: While KF proves the amount of water, Powder X-Ray Diffraction (PXRD) and Differential Scanning Calorimetry (DSC) prove how the water is structurally integrated<sup>[7][8]</sup>.

- **Sample Preparation (PXRD):** Lightly triturate 50 mg of the sample and press it onto a zero-background silicon holder. Causality: Heavy grinding must be avoided as the mechanical

stress can induce localized heating and drive off the hemihydrate water, causing a mechanochemical phase shift.

- PXRD Scanning: Scan the sample from  $2\theta = 5^\circ$  to  $40^\circ$  using a Cu-K $\alpha$  radiation source (1.5406 Å).
- DSC Thermal Profiling: Seal 5 mg of the sample in a crimped, but pin-holed, aluminum pan. Heat at  $10^\circ\text{C}/\text{min}$  from  $25^\circ\text{C}$  to  $300^\circ\text{C}$  under a dry nitrogen purge (50 mL/min). Causality: The pin-hole allows the evolved lattice water to escape; otherwise, the pan would pressurize and artificially shift the dehydration endotherm.
- Validation Check (Self-Correction): The DSC thermogram must display a broad endotherm between  $100^\circ\text{C}$  and  $130^\circ\text{C}$  (representing the breaking of hydrogen bonds and loss of lattice water), followed by a sharp melting endotherm at approximately  $245^\circ\text{C}$ – $250^\circ\text{C}$  accompanied by decomposition. If the  $100^\circ\text{C}$  endotherm is missing, the sample is anhydrous and fails validation.

## References

- PubChem (National Institutes of Health). "Flunisolide | C<sub>24</sub>H<sub>31</sub>FO<sub>6</sub> | CID 82153". National Center for Biotechnology Information. Available at:[\[Link\]](#)
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